

In-Depth Technical Guide: Penicillin V β -Sulfoxide-d3 (CAS: 148680-07-3)

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Compound of Interest

Compound Name: Penicillin V β -Sulfoxide-d3

Cat. No.: B15555363

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Penicillin V β -Sulfoxide-d3 is a deuterated, stable isotope-labeled derivative of Penicillin V sulfoxide. Stable isotope-labeled compounds are critical tools in drug development and various fields of scientific research, particularly in quantitative analysis using mass spectrometry. The incorporation of deuterium atoms results in a compound with a higher molecular weight than its non-labeled counterpart, while retaining nearly identical chemical and physical properties. This makes Penicillin V β -Sulfoxide-d3 an excellent internal standard for liquid chromatography-mass spectrometry (LC-MS) based assays, allowing for precise and accurate quantification of Penicillin V and its metabolites in complex biological matrices. This guide provides a comprehensive overview of the technical data, experimental protocols, and relevant biological pathways associated with Penicillin V and its sulfoxide derivative.

Physicochemical Properties

The fundamental properties of Penicillin V β -Sulfoxide-d3 and its non-deuterated analog are summarized below for comparative analysis.

Property	Penicillin V β -Sulfoxide-d3	Penicillin V β -Sulfoxide
CAS Number	148680-07-3	33069-21-5[1]
Molecular Formula	C ₁₆ H ₁₅ D ₃ N ₂ O ₆ S[2]	C ₁₆ H ₁₈ N ₂ O ₆ S[1]
Molecular Weight	369.41 g/mol [2]	366.39 g/mol [3]
IUPAC Name	(2S,3S,5R,6R)-3-methyl-3-(methyl-d3)-7-oxo-6-[(2-phenoxyacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid 4-oxide[4]	(2S,4S,5R,6R)-3,3-dimethyl-4,7-dioxo-6-[(2-phenoxyacetyl)amino]-4λ4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid[1]
Appearance	Light Brown Solid[2]	Data not available
Melting Point	>128°C (decomposes)[2]	Data not available
Solubility	Slightly soluble in DMSO and Methanol[2]	Data not available
InChI Key	DNPOVSLJNLLGMA-ZYSRGASWSA-N[4]	DNPOVSLJNLLGMA-WJLSXFSKSA-N[3]

Synthesis

General Synthesis of Penicillin V β -Sulfoxide

A specific protocol for the synthesis of the deuterated Penicillin V β -Sulfoxide-d3 is not readily available in the public domain. However, a general method for the oxidation of Penicillin V to its β -sulfoxide is described in the literature. This process can be adapted for the synthesis of the deuterated analog by starting with deuterated Penicillin V.

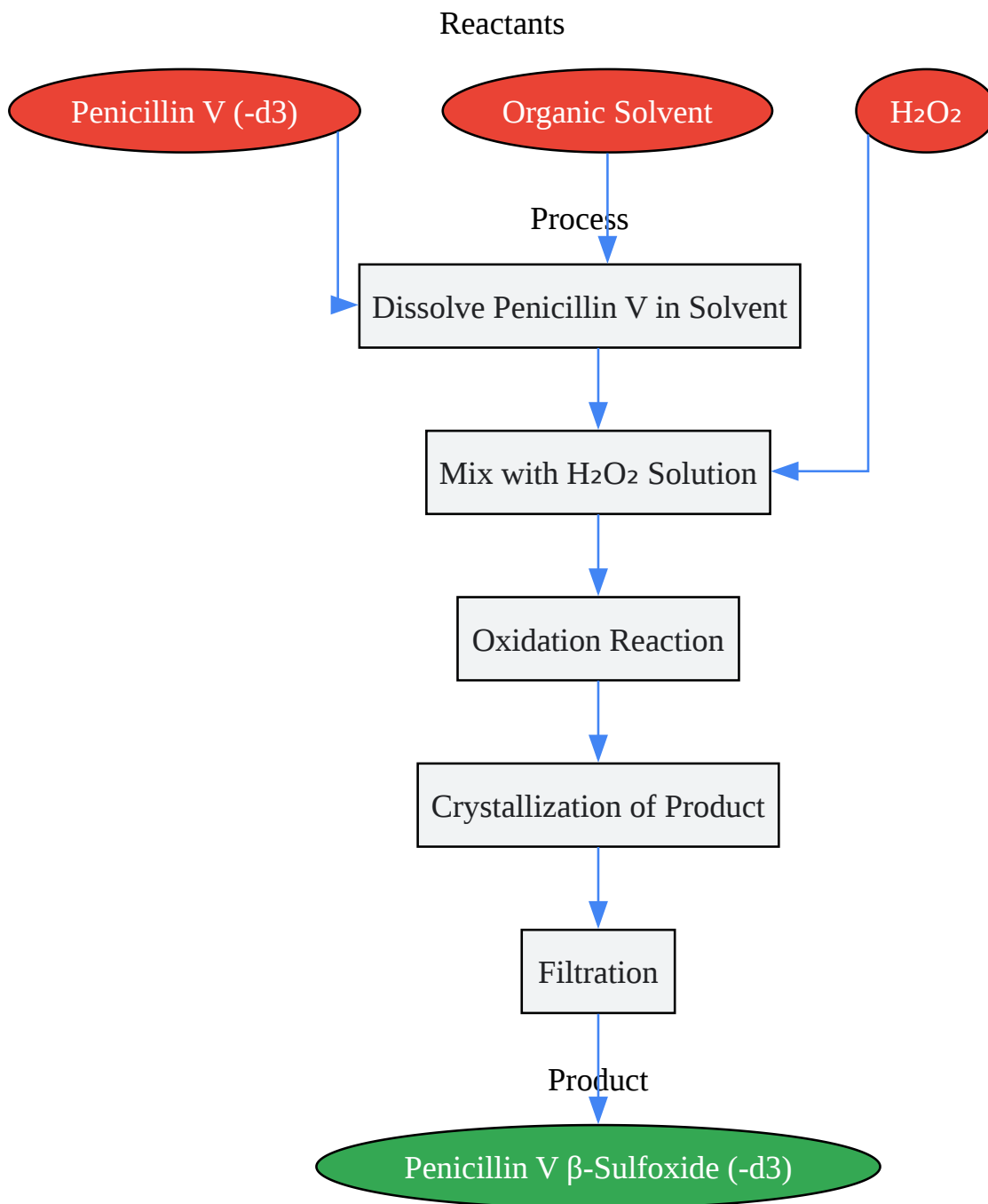
Experimental Protocol (Adapted from Patent WO1985003294A1)[5]

This process involves the oxidation of Penicillin V in a two-phase liquid system.

- Reactants:
 - Penicillin V (or deuterated Penicillin V)

- Hydrogen peroxide (20-50% w/v aqueous solution)
- A water-immiscible organic solvent (e.g., chlorinated hydrocarbons, esters, ketones) that dissolves Penicillin V but has lower solubility for the sulfoxide product.
- Procedure:
 - Prepare a concentrated solution of Penicillin V (35-120% w/v) in the chosen organic solvent.
 - Combine the organic solution with the hydrogen peroxide solution. The molar ratio of H_2O_2 to Penicillin V should be between 1.5:1 and 7:1.
 - The reaction proceeds without the need for an organic acid promoter.
 - As the oxidation occurs, the Penicillin V β -sulfoxide, being less soluble, crystallizes out of the two-phase system.
 - The crystallized product can be collected by filtration.

This method is reported to produce Penicillin V β -sulfoxide in high purity and yield.



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Caption: Synthesis workflow for Penicillin V β -Sulfoxide.

Analytical Applications

Penicillin V β -Sulfoxide-d3 is primarily designed for use as an internal standard in quantitative analytical methods, most notably in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Use as an Internal Standard in LC-MS/MS

The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry. It corrects for variations in sample preparation, matrix effects (ion suppression or enhancement), and instrument response.

General Experimental Protocol for Quantification of Penicillin V in Biological Matrices

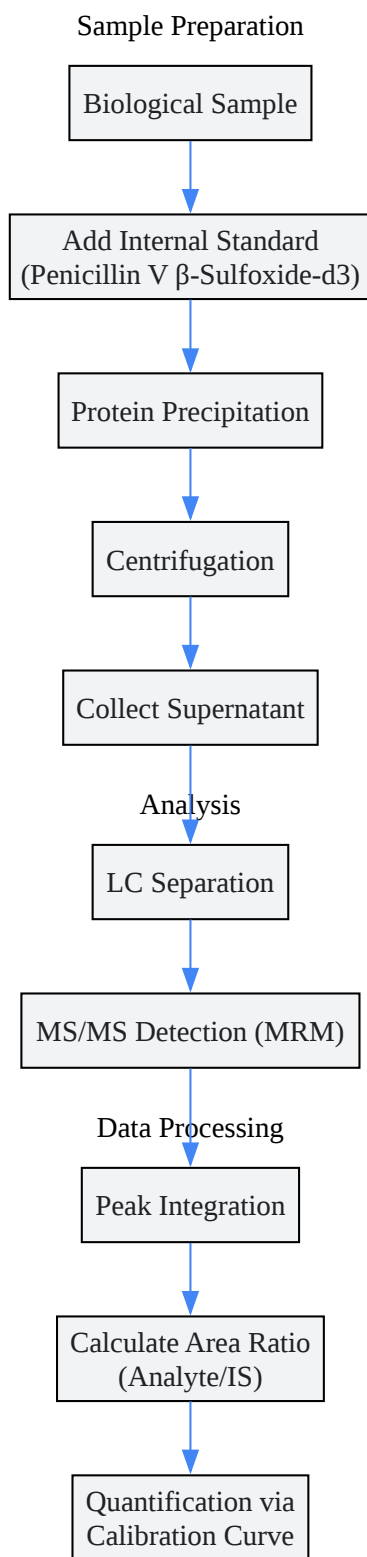
This protocol is a generalized procedure and should be optimized for specific matrices and instrumentation.

- Sample Preparation:
 - To a known volume or weight of the biological sample (e.g., plasma, urine, tissue homogenate), add a precise amount of Penicillin V β -Sulfoxide-d3 solution of known concentration.
 - Perform protein precipitation by adding a cold organic solvent such as acetonitrile or methanol.
 - Vortex the mixture and centrifuge to pellet the precipitated proteins.
 - The supernatant can be further cleaned up using solid-phase extraction (SPE) or directly diluted for analysis.
- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of water and an organic solvent (acetonitrile or methanol), both containing a small amount of an additive like formic acid or ammonium acetate to improve peak shape and ionization.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.

- Injection Volume: Typically 5-20 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive or negative mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both the analyte (Penicillin V) and the internal standard (Penicillin V β -Sulfoxide-d3) are monitored.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Penicillin V	To be determined empirically	To be determined empirically
Penicillin V β -Sulfoxide-d3	To be determined empirically	To be determined empirically

- Quantification: The concentration of Penicillin V in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of Penicillin V and a constant concentration of the internal standard.



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Caption: LC-MS/MS analytical workflow using an internal standard.

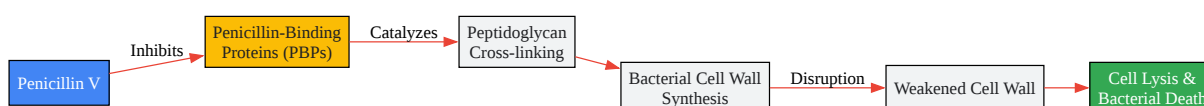
Biological Context: Penicillin V Action and Metabolism

While Penicillin V β -Sulfoxide-d3 is a synthetic molecule for analytical use, its parent compounds are biologically significant.

Mechanism of Action of Penicillin V

Penicillin V, like other penicillin antibiotics, exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall.

- Target: Penicillin-Binding Proteins (PBPs), which are bacterial enzymes responsible for the cross-linking of peptidoglycan chains.
- Action: The strained β -lactam ring of penicillin covalently binds to the active site of PBPs, irreversibly inactivating them.
- Result: The inhibition of peptidoglycan synthesis weakens the bacterial cell wall, leading to cell lysis and bacterial death, especially in growing bacteria.



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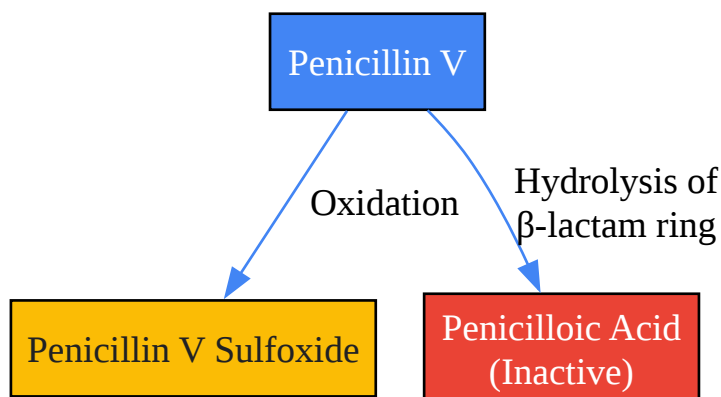
Caption: Mechanism of action of Penicillin V.

Metabolism and Degradation of Penicillin V

Penicillin V can be metabolized or degraded into several products, with the sulfoxide being one of them. The β -lactam ring is susceptible to hydrolysis, which inactivates the antibiotic.

- Hydrolysis: The most common degradation pathway is the hydrolysis of the β -lactam ring to form the inactive penicilloic acid.

- Oxidation: Penicillin V can be oxidized to form Penicillin V sulfoxide. This can occur metabolically or as a result of chemical degradation.



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Caption: Simplified degradation pathways of Penicillin V.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for Penicillin V β-Sulfoxide-d3 is not widely available, the handling precautions should be based on those for Penicillin V and its derivatives.

- General Handling: Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Allergenicity: Penicillins are known sensitizers and can cause allergic reactions upon inhalation or skin contact in susceptible individuals.
- Storage: Store in a tightly sealed container in a cool, dry place, protected from light. For long-term storage, refrigeration is recommended.

Conclusion

Penicillin V β-Sulfoxide-d3 is a valuable tool for researchers in drug metabolism, pharmacokinetics, and clinical diagnostics. Its utility as an internal standard in LC-MS/MS methods allows for the reliable quantification of Penicillin V and its metabolites, contributing to

a better understanding of the behavior of this important antibiotic in biological systems. This guide provides the foundational technical information to facilitate its effective use in a research setting.

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